

Application Notes and Protocols for Low-Dose Glyphosate in Turfgrass Management

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Compound of Interest

Compound Name: Glyphosine

Cat. No.: B166191

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These notes are intended for researchers, scientists, and turfgrass management professionals.

Introduction

The application of sub-lethal doses of glyphosate has been explored as a method of plant growth regulation in various turfgrass species. This practice aims to reduce mowing frequency, suppress seedhead formation, and in some cases, improve turf quality by redirecting the plant's energy from vertical growth to lateral and below-ground development. The primary mechanism of action is the inhibition of the 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase enzyme in the shikimate pathway, which is crucial for the production of aromatic amino acids essential for plant growth.^{[1][2][3][4][5]} At low concentrations, this inhibition leads to a temporary stunting of growth rather than plant death.

Data Presentation: Effects of Low-Dose Glyphosate on Turfgrass

The following tables summarize quantitative data from various studies on the effects of low-dose glyphosate on different turfgrass species.

Table 1: Effects of Low-Dose Glyphosate on Turfgrass Growth and Quality

| Turfgrass Species | Glyphosate Rate (kg a.i./ha) | Application Timing | Observed Effects | Reference |
|---------------------------------|-----------------------------------|-----------------------------|---|-----------|
| Zoysia japonica (Emerald Grass) | 0.40 | Annually | 18.3% reduction in leaf area, 14.7% reduction in plant height, 6.8% reduction in shoot dry matter, and 8.1% reduction in total dry matter compared to control, without impairing coloration.[6] | |
| Fine Fescue Mix | 0.08 - 0.74 (11 - 106 fl oz/acre) | Single application | At 0.16 kg a.i./ha (22 fl oz/acre), living ground cover was reduced to 67% after 6 weeks. Higher rates caused significant injury. [7] | |
| Creeping Bentgrass | Not specified, fairway renovation | 1-7 days before cultivation | Cultivation 1-7 days after glyphosate application did not detrimentally affect long-term herbicide efficacy and in some cases hastened | |

| | | | |
|---|----------------------------------|---------------------------------|--|
| | | | the decline of the turf.[8] |
| Tall Fescue | Intentionally low rate for study | Applied at various temperatures | Control was 0% in the 50s (°F), 59% in the 60s, and 92% in the 70s, highlighting the importance of ambient temperature for efficacy. |
| Perennial Ryegrass, Kentucky Bluegrass, Tall Fescue | 0.27 (1/4 of label rate) | Single application | Effective control of these species as weeds at this low rate under optimal conditions.[9] |

Table 2: Application Rates of Glyphosate for Growth Regulation and Weed Control in Turfgrass Settings

| Target Species/Situation | Glyphosate Rate (kg a.i./ha) | Product Rate Example | Notes | Reference |
|---|----------------------------------|---------------------------------|---|-----------|
| General Weed Control in Dormant Bermudagrass | 0.56 | 1 pt/acre (4 lb/gallon product) | Effective for controlling Poa annua and other winter weeds. | |
| Control of Undesirable Grasses in Fine Fescue | 0.08 - 0.24 (11 - 32 fl oz/acre) | Varies by product concentration | Lower rates can suppress some undesirable grasses while minimizing injury to fine fescue. [7] | |
| Growth Regulation in Zoysia Grass | 0.40 | Not specified | Reduced mowing requirements without significant turf quality decline. [6] | |
| Pre-plant Weed Control | 2.24 - 4.48 | Varies by product concentration | Eliminates existing vegetation before seeding or sodding. [10] | |

Experimental Protocols

Protocol 3.1: Evaluating the Efficacy of Low-Dose Glyphosate for Turfgrass Growth Regulation

Objective: To determine the effect of various sub-lethal rates of glyphosate on the vertical growth, turf quality, and seedhead suppression of a specific turfgrass species.

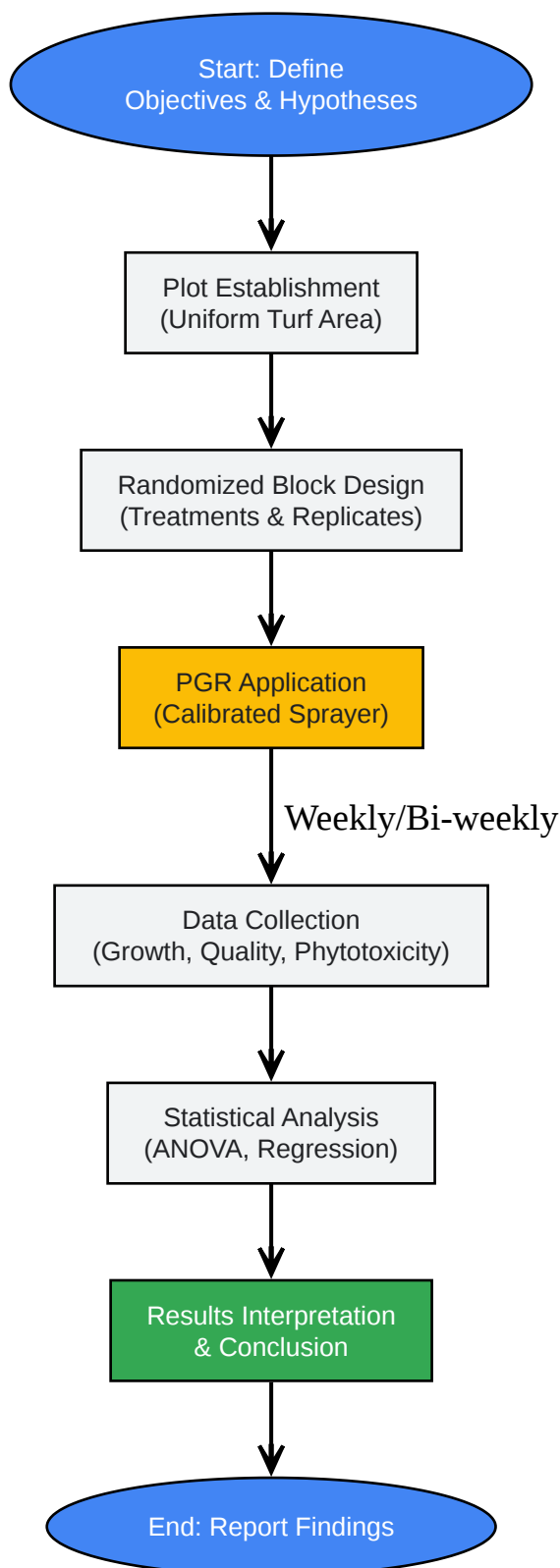
Materials:

- Established turfgrass plots (e.g., 1.5m x 3m) of the target species.

- Randomized complete block design with a minimum of 3-4 replications.
- CO₂-pressurized backpack sprayer with flat-fan nozzles calibrated to deliver a consistent spray volume (e.g., 280-374 L/ha).
- Glyphosate formulation with a known concentration of the active ingredient.
- Non-ionic surfactant (if recommended by the product label).
- Clipping collection box and shears.
- Ruler or turf height measuring device.
- Camera for photographic documentation.
- Data collection sheets.

Methodology:

- Plot Establishment: Establish uniform plots of the target turfgrass species. Allow the turf to acclimate and ensure it is actively growing and not under stress at the time of application.
- Treatment Application:
 - Prepare glyphosate solutions for the desired range of sub-lethal application rates (e.g., 0, 0.1, 0.2, 0.3, 0.4 kg a.i./ha). Include a non-treated control.
 - Apply the treatments uniformly to the designated plots using the calibrated sprayer.
 - Conduct applications on a calm day to minimize spray drift.
- Data Collection:
 - Vertical Growth Rate: At regular intervals (e.g., weekly), measure the turfgrass height. Collect clippings from a pre-defined area within each plot, dry them in an oven at 60-70°C until a constant weight is achieved, and record the dry weight.



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Caption: General Workflow for PGR Efficacy Testing in Turfgrass.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Understanding Glyphosate and Other Pesticides (FS-1193) | University of Maryland Extension [extension.umd.edu]
- 4. researchgate.net [researchgate.net]
- 5. Shikimate pathway - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. Andrew Hollman- Glyphosate for Control of Undesirable Grasses in Fine Fescue Mixtures | Turfgrass Science [turf.umn.edu]
- 8. hort [journals.ashs.org]
- 9. plantprotection.pl [plantprotection.pl]
- 10. Herbicide Treatment Table / Turfgrass / Agriculture: Pest Management Guidelines / UC Statewide IPM Program (UC IPM) [ipm.ucanr.edu]
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